

# Cerium-140: A Technical Guide to Atomic Mass and Isotopic Weight

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## Compound of Interest

Compound Name: Cerium-140

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This in-depth technical guide provides a comprehensive overview of the atomic mass and isotopic weight of **Cerium-140** ( $^{140}\text{Ce}$ ). The document details the fundamental nuclear properties of this stable isotope, its prevalence among other cerium isotopes, and the sophisticated methodologies employed for its precise mass determination. This information is critical for applications ranging from nuclear physics research to the development of radiopharmaceuticals and quality control in materials science.

## Core Nuclear Properties and Abundance of Cerium-140

**Cerium-140** is the most abundant stable isotope of the element cerium. It is distinguished by its atomic nucleus, which contains 58 protons and 82 neutrons.<sup>[1]</sup> This specific composition results in a mass number of 140. The first identification of  $^{140}\text{Ce}$  as a stable isotope occurred in 1925 through the analysis of a natural sample of cerium tribromide using mass spectrometry.<sup>[1]</sup>

The high natural abundance of **Cerium-140**, approximately 88.45%, makes it the predominant isotope in naturally occurring cerium.<sup>[1]</sup> The precise determination of its isotopic mass is crucial for establishing the standard atomic weight of cerium. The Commission on Isotopic Abundances and Atomic Weights (CIAAW) of the International Union of Pure and Applied Chemistry (IUPAC) provides authoritative values for these properties based on a critical evaluation of all available experimental data.

## Quantitative Data Summary

The following tables summarize the key quantitative data for **Cerium-140** and the natural isotopic composition of cerium.

Property of Cerium-140	Value
Symbol	$^{140}\text{Ce}$
Atomic Number (Z)	58
Neutron Number (N)	82
Mass Number (A)	140
Isotopic Mass (Da)	139.9054431(23)
Natural Abundance (%)	88.450(51)
Half-life	Stable
Nuclear Spin (I)	0

Data sourced from the National Institute of Standards and Technology (NIST) Physical Measurement Laboratory.

Natural Isotopes of Cerium	Isotopic Mass (Da)	Natural Abundance (%)
$^{136}\text{Ce}$	135.907129(3)	0.185(2)
$^{138}\text{Ce}$	137.90599(3)	0.251(2)
$^{140}\text{Ce}$	139.90545(1)	88.450(51)
$^{142}\text{Ce}$	141.90925(2)	11.114(51)

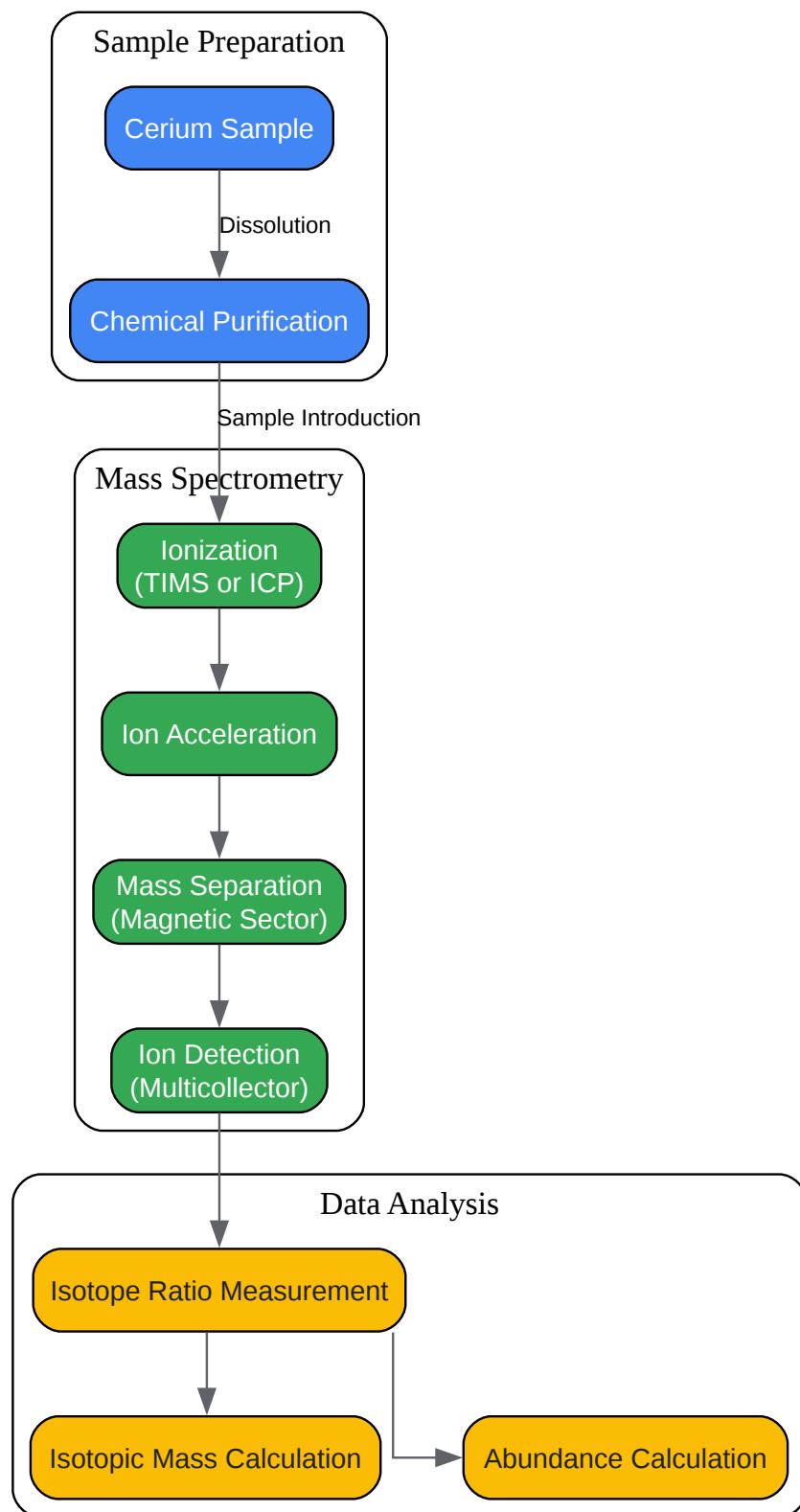
Data sourced from the Commission on Isotopic Abundances and Atomic Weights (CIAAW).[\[2\]](#)

## Experimental Determination of Atomic Mass and Isotopic Weight

The precise measurement of the atomic mass and isotopic weight of **Cerium-140** is primarily achieved through advanced mass spectrometry techniques. The two most prominent methods employed for high-precision isotope ratio measurements are Thermal Ionization Mass Spectrometry (TIMS) and Multicollector-Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

## Logical Workflow for Isotopic Mass Determination

The following diagram illustrates the generalized workflow for determining the isotopic mass and abundance of an element like cerium using mass spectrometry.

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Caption: Generalized workflow for isotopic analysis via mass spectrometry.

# Experimental Protocol: A Generalized Approach

The following protocol outlines the key steps for determining the atomic mass and isotopic abundance of cerium isotopes, drawing upon the principles of TIMS and MC-ICP-MS.

## 1. Sample Preparation:

- Chemical Separation: The initial step involves the highly efficient chemical separation of cerium from the sample matrix.<sup>[3]</sup> This is crucial to prevent isobaric interferences from other elements, such as Barium (Ba) and Neodymium (Nd), which have isotopes with the same nominal mass as cerium isotopes.<sup>[3][4]</sup> Ion-exchange chromatography is a commonly employed technique for this purpose.
- Sample Loading (for TIMS): A purified liquid sample of cerium is carefully deposited onto a metal filament, typically made of rhenium or tantalum.<sup>[5][6][7]</sup> The solvent is then evaporated, leaving a thin film of the sample on the filament.

## 2. Ionization:

- Thermal Ionization (TIMS): The filament is heated in the high vacuum of the mass spectrometer's ion source.<sup>[6][7]</sup> This causes the cerium atoms to ionize, forming a beam of positively charged ions. TIMS is known for producing ions with a narrow energy range, which contributes to high-precision measurements.<sup>[8]</sup>
- Inductively Coupled Plasma (MC-ICP-MS): The sample, typically in a liquid form, is introduced into a high-temperature argon plasma. The plasma's extreme temperature efficiently ionizes the cerium atoms. MC-ICP-MS offers very high ionization efficiency, which is advantageous for elements with high ionization potentials.<sup>[9][10]</sup>

## 3. Mass Analysis:

- Ion Acceleration: The positively charged cerium ions are accelerated by a high-voltage electric field, forming a well-defined ion beam.<sup>[6][10]</sup>
- Mass Separation: The ion beam is then passed through a strong magnetic field.<sup>[6]</sup> The magnetic field deflects the ions into curved paths, with the radius of curvature being

dependent on the mass-to-charge ratio of the ions. Lighter isotopes are deflected more than heavier isotopes, leading to the spatial separation of the different cerium isotope beams.

#### 4. Detection:

- **Multicollector System:** Modern mass spectrometers used for high-precision isotopic analysis are equipped with an array of detectors, typically Faraday cups, that can simultaneously measure the ion currents of multiple isotope beams.[\[9\]](#)[\[10\]](#) This simultaneous detection minimizes the effects of fluctuations in the ion beam intensity, leading to highly precise isotope ratio measurements.

#### 5. Data Acquisition and Analysis:

- **Isotope Ratio Measurement:** The electrical signals from the detectors are proportional to the abundance of each isotope. By comparing these signals, the precise isotope ratios (e.g.,  $^{136}\text{Ce}/^{142}\text{Ce}$ ,  $^{138}\text{Ce}/^{142}\text{Ce}$ ,  $^{140}\text{Ce}/^{142}\text{Ce}$ ) are determined.
- **Mass Bias Correction:** Instrumental effects can cause a slight bias in the measured isotope ratios. This is often corrected for by analyzing a standard reference material with a well-characterized isotopic composition.
- **Calculation of Atomic Mass and Isotopic Weight:** The relative atomic mass of each isotope (isotopic weight) is determined from its position on the mass spectrum relative to a known mass standard. The standard atomic weight of cerium is then calculated by taking a weighted average of the isotopic masses of its natural isotopes, using their determined abundances.[\[11\]](#)

## Applications in Research and Development

The precise knowledge of the atomic mass and isotopic composition of **Cerium-140** is fundamental to various scientific and industrial fields:

- **Nuclear Physics:** **Cerium-140** is used in research related to nuclear structure and reactions. [\[12\]](#)
- **Geochronology:** The decay of certain long-lived radioactive isotopes to cerium isotopes can be used for dating geological samples.

- Radiopharmaceutical Development: Isotopically pure materials are often required for the production of specific radioisotopes used in medical imaging and therapy.
- Materials Science: The isotopic composition of materials can influence their properties and is a critical parameter in the quality control of high-purity materials used in the electronics and nuclear industries.

This technical guide provides a foundational understanding of the key properties of **Cerium-140** and the sophisticated analytical techniques used to characterize them. For researchers and professionals in related fields, this information is essential for the accurate interpretation of experimental data and the development of new technologies.

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